

Essential Safety and Logistical Information for Handling Tetradecanoate

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Compound of Interest

Compound Name: **Tetradecanoate**

Cat. No.: **B1227901**

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This guide provides crucial safety protocols and logistical plans for the handling and disposal of **tetradecanoate** and its common forms, such as tetradecanoic acid (myristic acid) and its esters (e.g., methyl **tetradecanoate**). The information is intended for researchers, scientists, and drug development professionals to ensure safe laboratory practices.

Hazard Identification and Classification

Tetradecanoic acid and its esters are generally considered to have low toxicity.^[1] However, different suppliers may classify the same chemical with different hazards. For instance, while some safety data sheets (SDS) for methyl **tetradecanoate** and tetradecanoic acid state they are not classified as hazardous substances^{[1][2][3]}, another SDS for myristic acid methyl ester classifies it as a highly flammable liquid and vapor that causes skin and serious eye irritation.^[4] Therefore, it is imperative to always consult the specific safety data sheet provided by the manufacturer for the exact product you are using.

Potential hazards can include:

- Eye and Skin Irritation: Direct contact may cause irritation.^{[4][5]}
- Respiratory Tract Irritation: Inhalation of dust from the solid form or vapors from the heated liquid may irritate the respiratory tract.^{[5][6]}
- Flammability: Some ester forms may be flammable.^[4]

Personal Protective Equipment (PPE)

A comprehensive personal protective equipment strategy is essential to minimize exposure.

The following table summarizes the recommended PPE for handling **tetradecanoate** compounds.

Protection Type	Specific Equipment	Rationale and Citation
Eye/Face Protection	Safety glasses with side-shields or chemical safety goggles.	To protect against splashes and dust that could cause eye irritation. [2] [5] [7]
Skin Protection	Chemical-resistant gloves (e.g., Nitrile, PVC, or rubber). Lab coat or protective clothing.	To prevent skin contact, as some forms may cause skin irritation. [2] [5] [8] [9]
Respiratory Protection	Generally not required under normal use with adequate ventilation. If dust or vapors are generated, use a NIOSH-approved respirator. [1] [2] [5]	To prevent inhalation of airborne particles or vapors, which can cause respiratory irritation. [5]

Handling and Storage Procedures

Handling:

- Always handle chemicals in a well-ventilated area.[\[5\]](#)[\[7\]](#)
- Avoid contact with eyes, skin, and clothing.[\[5\]](#)[\[7\]](#)[\[10\]](#)
- Avoid breathing dust or vapors.[\[4\]](#)[\[7\]](#)
- Wash hands thoroughly after handling.[\[8\]](#)
- Keep away from ignition sources and incompatible materials such as strong oxidizers, acids, and bases.[\[4\]](#)[\[5\]](#)[\[10\]](#)

Storage:

- Store in a cool, dry, and well-ventilated place.[1][5][10]
- Keep containers tightly closed when not in use.[5][10]
- Store away from incompatible materials.[5][10]

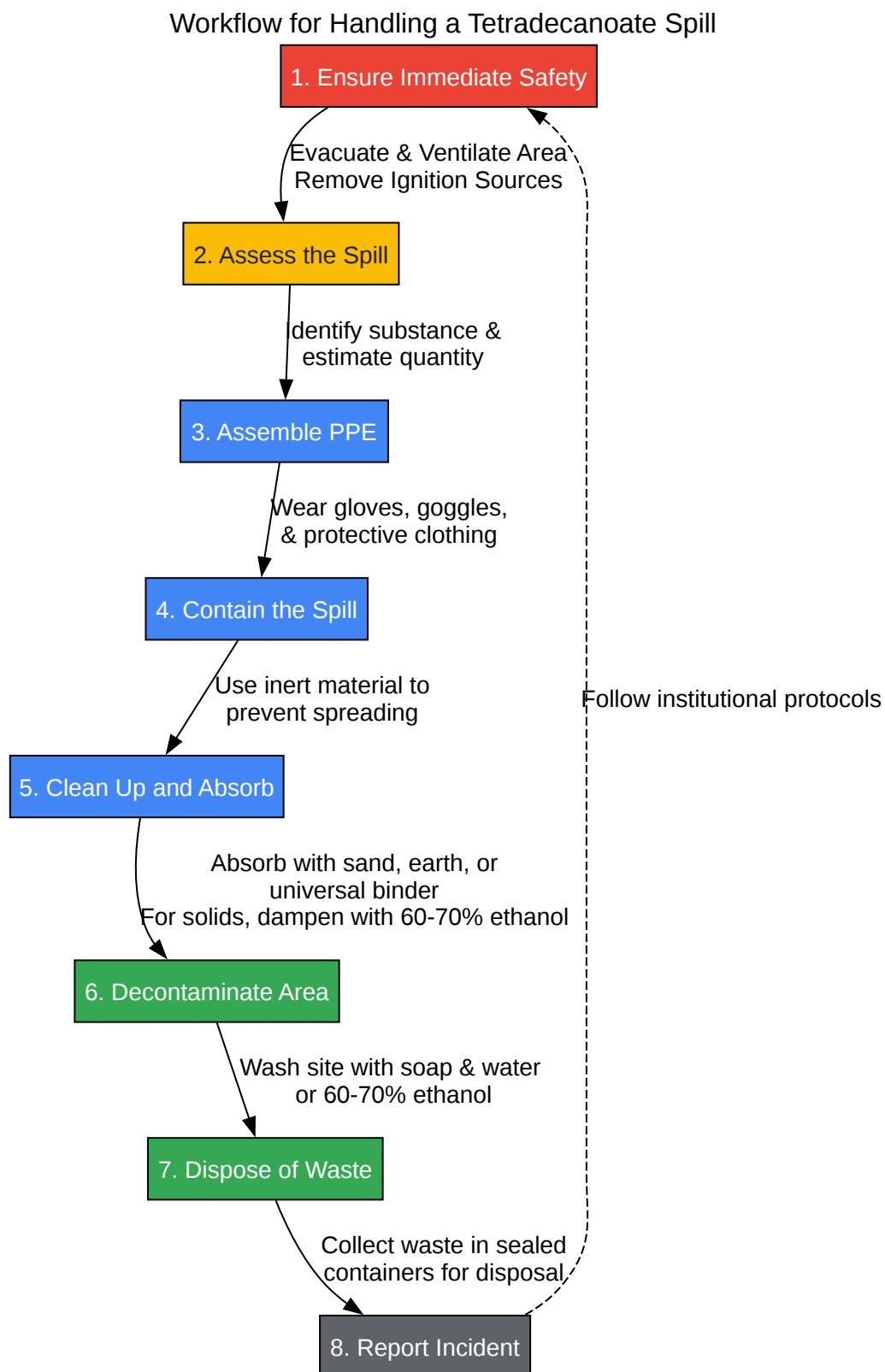
First-Aid Measures

Immediate response is critical in case of accidental exposure.

Exposure Route	First-Aid Procedure
Eye Contact	Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids. Seek medical attention if irritation persists.[2][5][6]
Skin Contact	Wash off immediately with soap and plenty of water while removing all contaminated clothing. Seek medical attention if irritation occurs.[2][5][8]
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If symptoms persist, consult a physician.[2][5][6]
Ingestion	Rinse mouth with water and then drink plenty of water. Do not induce vomiting. Seek medical attention.[2][5][6]

Operational Plan: Spill Response

In the event of a spill, a clear and immediate plan of action is necessary to ensure safety and minimize environmental contamination.



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Caption: Step-by-step procedure for safely managing a **tetradecanoate** spill.

Disposal Plan

Proper disposal is crucial to prevent environmental contamination.

- Chemical Waste: Dispose of **tetradecanoate** waste at a licensed hazardous-waste site in accordance with all applicable federal, state, and local regulations.[5][6][11]
- Contaminated Materials: Any materials used for cleanup (e.g., absorbents, gloves, contaminated clothing) should be placed in a sealed, labeled container and disposed of as hazardous waste.[5][6][12]
- Small Quantities: Some regulations may permit the disposal of very small quantities with household waste, but this should be verified with local authorities and institutional policies.[3] Avoid discharging into sewers or drains.[1][3][5]

Quantitative Data

The following table presents relevant quantitative data for Tetradecanoic Acid. This information is critical for risk assessment and emergency response planning.

Data Point	Value	Source
Protective Action Criteria (PAC-1)	0.14 mg/m ³	NOAA[12]
Protective Action Criteria (PAC-2)	1.6 mg/m ³	NOAA[12]
Protective Action Criteria (PAC-3)	9.3 mg/m ³	NOAA[12]
Flash Point (Methyl Tetradecanoate)	> 110 °C / > 230 °F	Fisher Scientific[2]
Molecular Weight (Tetradecanoic Acid)	228.38 g/mol	Cosmo Bio USA[1]
Molecular Weight (Methyl Tetradecanoate)	242.2 g/mol	CPAchem Ltd.[3]

PAC values represent airborne concentration thresholds for different levels of health effects, with PAC-1 being mild and transient and PAC-3 being life-threatening.

Experimental Protocols

The information presented in this guide is derived from Safety Data Sheets (SDS), which are documents providing occupational safety and health information. These documents do not contain detailed methodologies for scientific experiments. For experimental protocols involving **tetradecanoate**, please refer to relevant scientific literature and established laboratory procedures.

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